

# how long after publication can a corrigendum be submitted

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## *Compound of Interest*

Compound Name: **Corrigendum**

Cat. No.: **B026392**

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## Technical Support Center

Welcome to the Technical Support Center. This resource is designed to provide researchers, scientists, and drug development professionals with clear and concise answers to common questions encountered during the publication process. Our guides and FAQs are formatted to help you resolve specific issues efficiently.

## Frequently Asked Questions (FAQs)

### Topic: Post-Publication Corrections

Question: How long after publication can a **corrigendum** be submitted?

Answer:

There is generally no strict, universal deadline for submitting a **corrigendum** to a scientific journal. The guiding principle, as emphasized by organizations like the International Committee of Medical Journal Editors (ICMJE), is that corrections to the scholarly record should be made as soon as possible after an error is discovered<sup>[1]</sup>. The primary goal is to ensure the integrity and accuracy of the published literature.

However, the timeframe and feasibility of submitting a **corrigendum** can be influenced by several factors:

- **Journal Policies:** While many journals do not specify a hard deadline, it is crucial to consult the specific journal's "Instructions for Authors" or "Correction Policy" for any stated time limits. Some journals may have internal guidelines that influence the decision-making process.
- **Age of the Publication:** For older articles (e.g., more than 10 years old), editors may be less inclined to publish a **corrigendum** if the error is minor and unlikely to have a significant impact on current scientific understanding or practice[1].
- **Nature of the Error:** The urgency and necessity of a **corrigendum** depend on the severity of the error. Errors that affect the interpretation of data, the scientific conclusions, or the overall validity of the study are typically considered for correction regardless of the time elapsed since publication. Minor typographical errors that do not alter the meaning of the work may not warrant a formal **corrigendum**[2][3].
- **Discretion of the Editor:** Ultimately, the decision to issue a **corrigendum** lies with the journal's editor[4][5]. The editor, often in consultation with the authors and sometimes peer reviewers, will assess the impact of the error and determine the most appropriate course of action.

## Data on Corrigendum Submission Timeframes

While most journals do not publish explicit deadlines for **corrigendum** submissions, some provide timelines for related processes. The data below is illustrative of timeframes that may be encountered in journal correction policies.

Journal/Publisher Policy Example	Stated Timeframe	Context of Timeframe
International Journal of Care Scholars	30 days (extendable up to 3 months)	For authors to resubmit a manuscript with required corrections after notification from the journal (pre-publication)[6].
Journal of Pharmaceutical Research International	Within 30 days of online publication	For authors to request corrections for errors introduced during the production process (Errata).
Anonymous Journal Policy (from COPE case)	Within 3 months of publication	For the submission of "comments" on a published article by readers[7].

## Experimental Protocols

### Hypothetical Scenario: Correcting a Western Blot Figure in a Published Paper

A common reason for a **corrigendum** is the inadvertent use of an incorrect or duplicated lane in a Western blot figure. The following protocol outlines the steps to validate the correct data for a **corrigendum** submission.

Objective: To repeat a key Western blot experiment to generate a corrected figure for a **corrigendum**, ensuring the new data is robust and accurately represents the intended experiment.

Methodology:

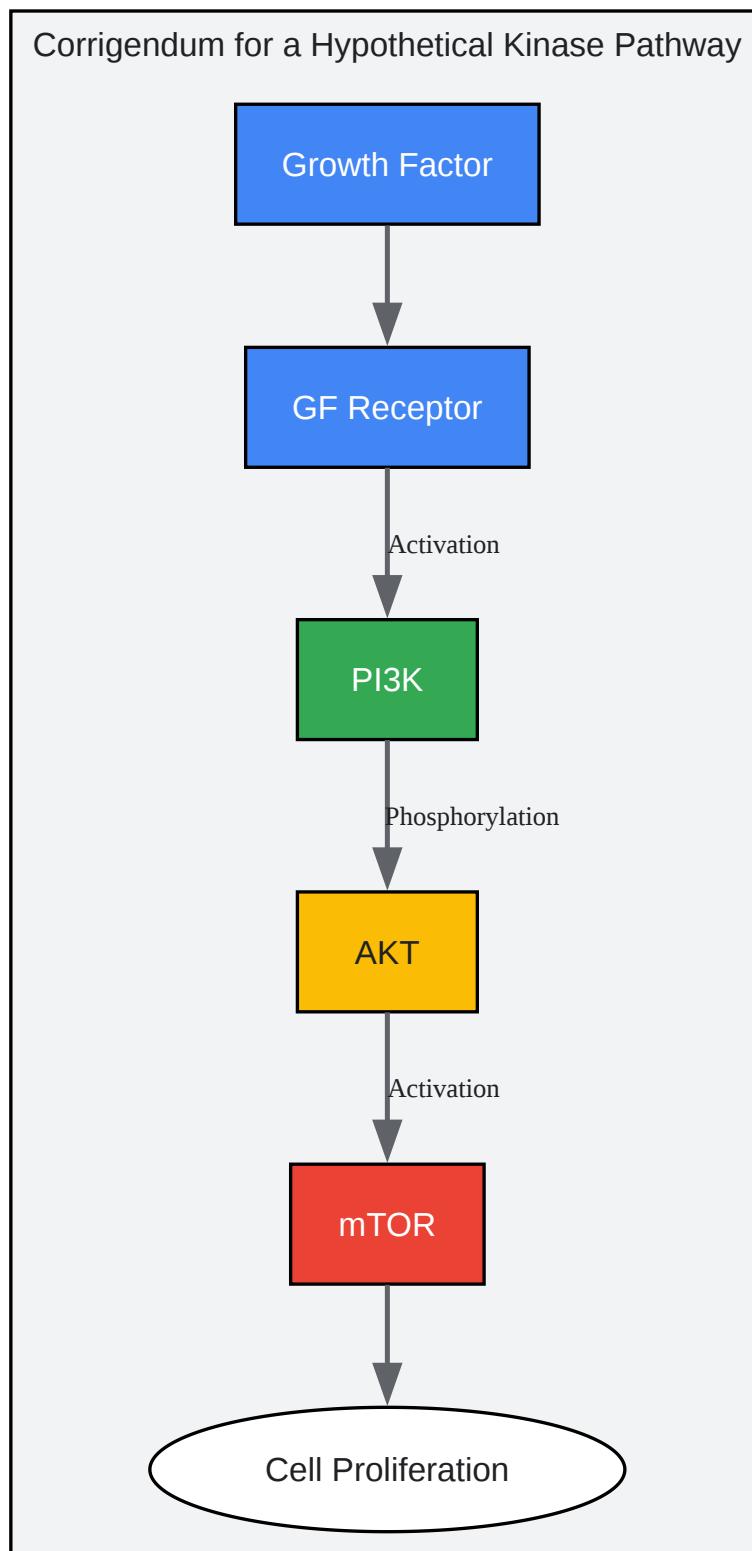
- Sample Preparation:
  - Retrieve the original protein lysates stored at -80°C that were used for the initial publication. If original lysates are unavailable, re-isolate protein from the same cell line or tissue type, following the exact protocol described in the original manuscript.

- Quantify protein concentration using a BCA assay to ensure equal loading.
- SDS-PAGE and Western Blotting:
  - Load 20 µg of protein per lane on a 10% SDS-polyacrylamide gel. Include a molecular weight marker.
  - Run the gel at 100V for 90 minutes.
  - Transfer proteins to a PVDF membrane at 350 mA for 75 minutes.
  - Block the membrane with 5% non-fat milk in Tris-buffered saline with 0.1% Tween 20 (TBST) for 1 hour at room temperature.
  - Incubate the membrane overnight at 4°C with the primary antibody (e.g., anti-phospho-AKT, 1:1000 dilution) as used in the original publication.
  - Wash the membrane three times with TBST for 10 minutes each.
  - Incubate with the appropriate HRP-conjugated secondary antibody (1:5000 dilution) for 1 hour at room temperature.
  - Wash the membrane three times with TBST for 10 minutes each.
- Chemiluminescent Detection:
  - Apply an enhanced chemiluminescence (ECL) substrate to the membrane.
  - Capture the image using a digital imaging system. Ensure the image is not overexposed to allow for accurate densitometry.
- Loading Control:
  - Strip the membrane by incubating with a stripping buffer for 30 minutes at 50°C.
  - Wash thoroughly and re-block the membrane.
  - Probe for a loading control protein (e.g., β-actin or GAPDH) using the same procedure as above.

- Data Analysis and Documentation:
  - Perform densitometry analysis on the bands for the protein of interest and the loading control.
  - Compile the new, correctly labeled figure.
  - Write a detailed legend for the new figure.
  - Document all steps of the repeated experiment, including antibody catalog numbers, lot numbers, and instrument settings. This documentation should be provided to the journal along with the **corrigendum** request.

## Visualizations

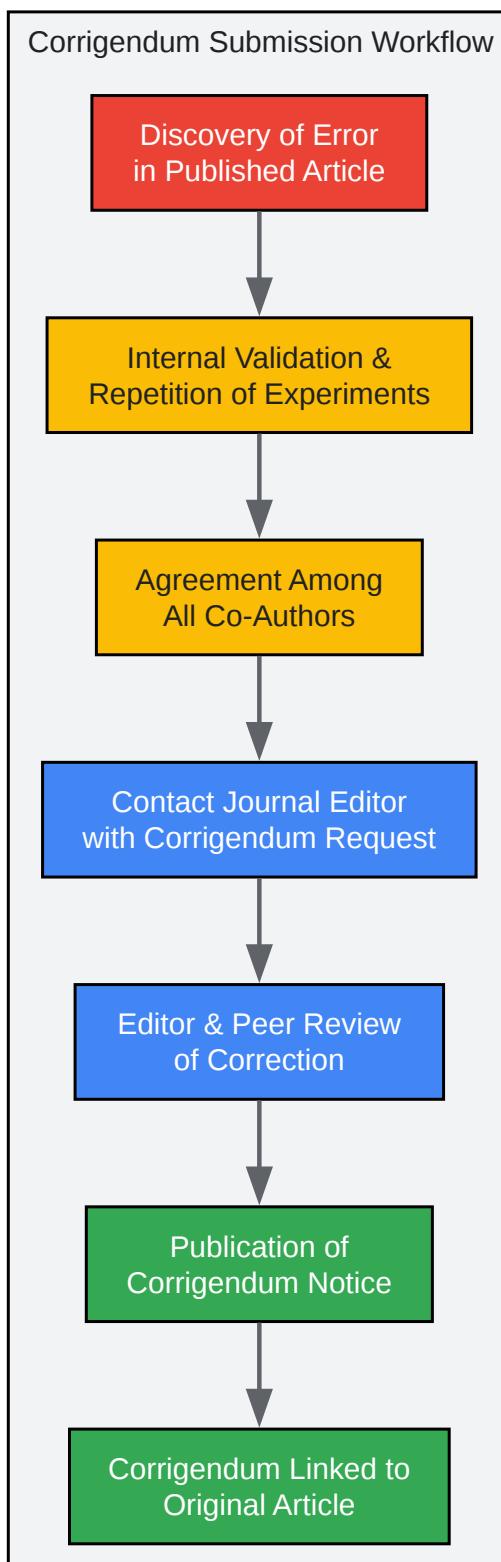
### Signaling Pathway Diagram



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Caption: A hypothetical signaling pathway that might be the subject of a **corrigendum**.

## Experimental Workflow Diagram



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Caption: The general workflow for submitting a **corrigendum** to a journal.

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- To cite this document: BenchChem. [how long after publication can a corrigendum be submitted]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b026392#how-long-after-publication-can-a-corrigendum-be-submitted\]](https://www.benchchem.com/product/b026392#how-long-after-publication-can-a-corrigendum-be-submitted)

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